

# 5-Acetylthiophene-2-carbaldehyde: A Technical Guide for Advanced Synthesis

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## Compound of Interest

Compound Name:	5-Acetylthiophene-2-carbaldehyde
CAS No.:	4565-29-1
Cat. No.:	B1273286

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This document provides an in-depth technical guide on **5-Acetylthiophene-2-carbaldehyde** (CAS No. 4565-29-1), a versatile bifunctional building block crucial for researchers, medicinal chemists, and professionals in drug development and materials science. Its unique architecture, featuring both an aldehyde and a ketone, offers a platform for selective and sequential chemical transformations, making it a valuable intermediate in the synthesis of complex heterocyclic systems.

## Core Characteristics and Physicochemical Properties

**5-Acetylthiophene-2-carbaldehyde** is a stable, crystalline solid at room temperature. The presence of two distinct carbonyl functionalities on the electron-rich thiophene ring dictates its chemical behavior and provides two reactive handles for synthetic elaboration. Its core properties are summarized below.

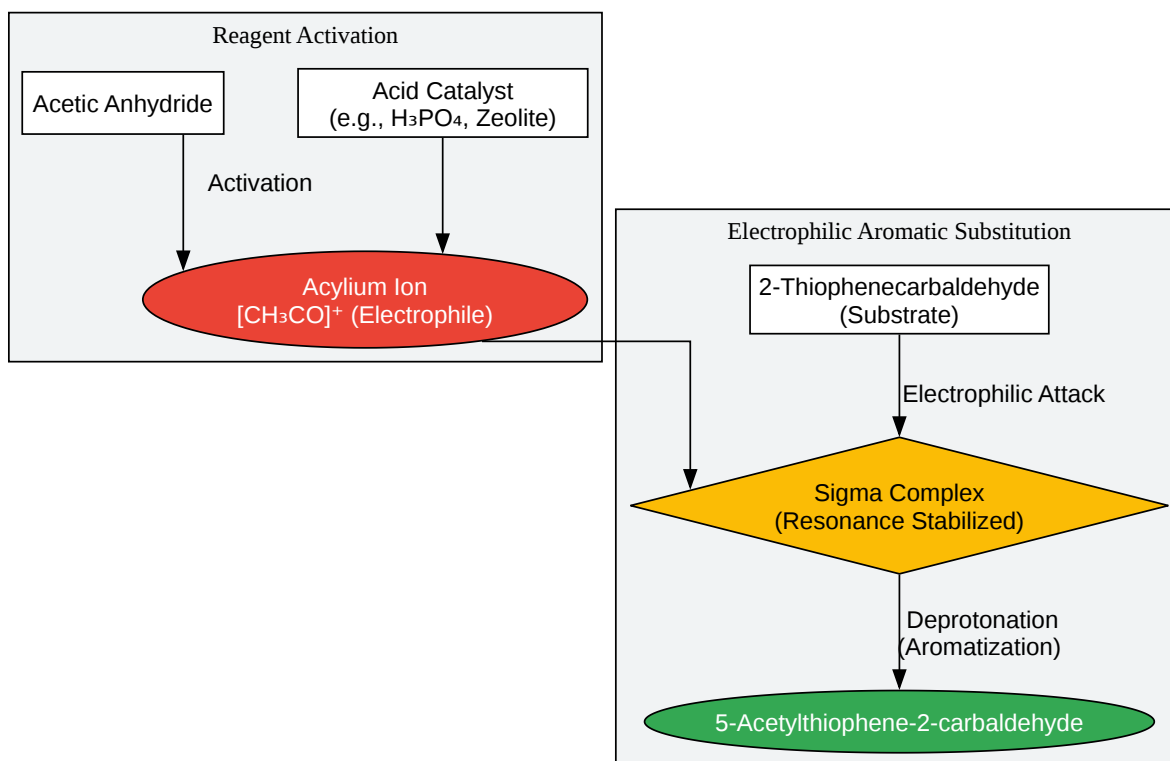
Property	Value	Source(s)
CAS Number	4565-29-1	[1]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> O <sub>2</sub> S	[1]
Molecular Weight	154.19 g/mol	[1]
IUPAC Name	5-acetylthiophene-2-carbaldehyde	[1]
Synonyms	5-Acetyl-2-thiophenecarbaldehyde, 2-acetyl-5-formylthiophene	[1]
Appearance	Solid (form may vary)	N/A
Melting Point	104-105 °C	N/A
Boiling Point	307.4 °C (at 760 mmHg, predicted)	N/A
Density	1.262 g/cm <sup>3</sup> (predicted)	N/A

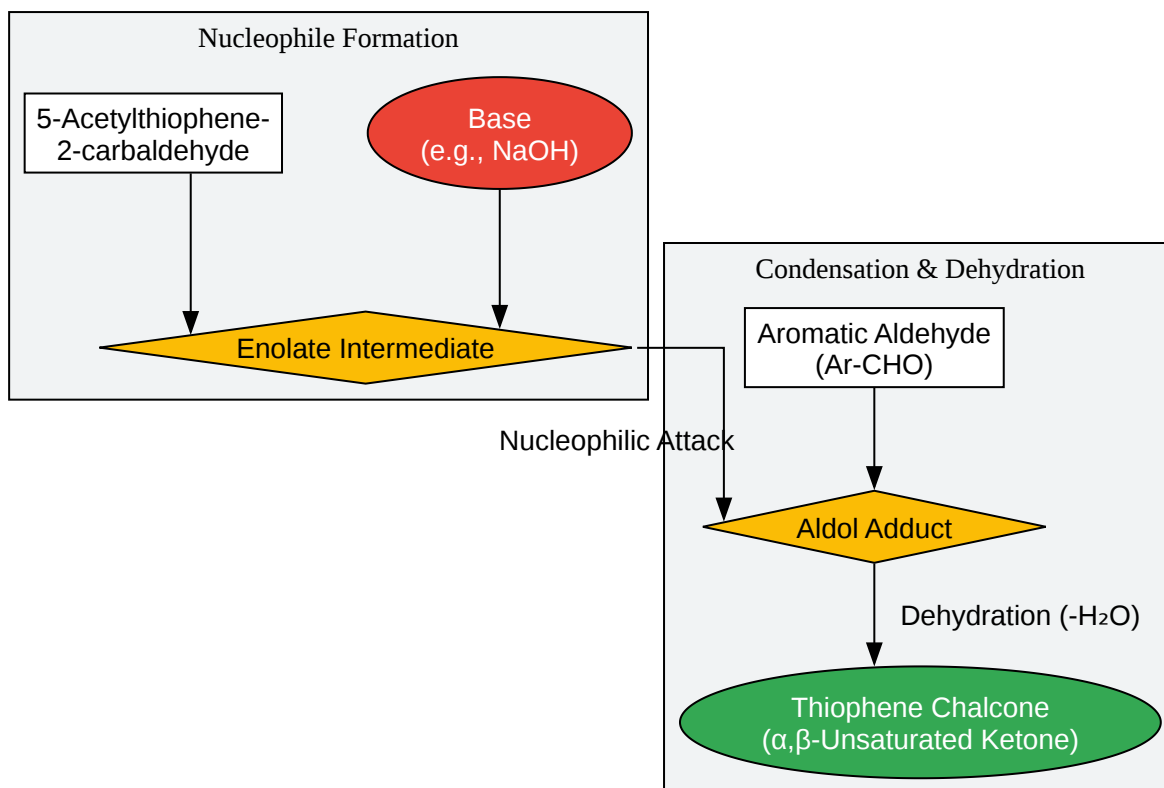
## Synthesis Pathway: Friedel-Crafts Acylation

The most logical and industrially scalable approach to synthesizing **5-Acetylthiophene-2-carbaldehyde** is through the electrophilic substitution of 2-thiophenecarbaldehyde. The Friedel-Crafts acylation is the premier choice for this transformation.

## Mechanistic Rationale

The thiophene ring is an electron-rich aromatic system, highly susceptible to electrophilic attack. Substitution preferentially occurs at the C2 and C5 positions due to superior resonance stabilization of the sigma-complex intermediate. With the C2 position occupied by the deactivating, meta-directing carbaldehyde group, acylation is strongly directed to the C5 position. Acetic anhydride serves as the acylating agent, and a Lewis acid or strong protic acid catalyst is required to generate the reactive acylium ion electrophile. While traditional Lewis acids like AlCl<sub>3</sub> are effective, solid acid catalysts such as zeolites are gaining prominence due to their reusability and reduced environmental impact.[2][3]





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## Sources

- 1. 5-Acetylthiophene-2-carbaldehyde | C<sub>7</sub>H<sub>6</sub>O<sub>2</sub>S | CID 2794713 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. [tsijournals.com](https://tsijournals.com) [[tsijournals.com](https://tsijournals.com)]

- [3. tsijournals.com \[tsijournals.com\]](https://www.tsijournals.com)
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